

# An In-depth Technical Guide to the Physical Properties of 3,4-Dimethoxystyrene

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## Compound of Interest

Compound Name: 3,4-Dimethoxystyrene

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This technical guide provides a comprehensive overview of the key physical properties of **3,4-Dimethoxystyrene**, a significant compound in organic synthesis and materials science. This document outlines its boiling point and density, provides detailed experimental protocols for their determination, and presents a generalized workflow for the characterization of such liquid organic compounds. The information herein is intended to support research, development, and quality control activities.

## Physical Properties of 3,4-Dimethoxystyrene

**3,4-Dimethoxystyrene**, also known as 4-vinylveratrole, is a yellowish oily liquid with a characteristic sweet, floral odor.<sup>[1][2]</sup> Accurate determination of its physical properties is crucial for its application in various chemical processes.

## Quantitative Data Summary

The boiling point and density of **3,4-Dimethoxystyrene** are summarized in the table below. It is critical to note that the boiling point is highly dependent on the ambient pressure under which it is measured.

Physical Property	Value	Conditions
Boiling Point	203.00 to 205.00 °C	@ 20.00 mm Hg[3][4]
120-125 °C	@ 10 mmHg[5][6][7]	
110–125 °C	Not specified[1][2]	
Density	1.109 g/mL	at 25 °C[2][5]
1.006-1.012 g/cm <sup>3</sup>	Not specified[3][4]	

## Experimental Protocols

The following sections detail the standard methodologies for the experimental determination of the boiling point and density of liquid organic compounds such as **3,4-Dimethoxystyrene**.

### Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[8][9] For accurate and reproducible results, the pressure at which the boiling point is measured must be recorded. Two common methods for determining the boiling point of a liquid organic compound are the distillation method and the Thiele tube method.

#### 2.1.1. Distillation Method

This method is suitable for determining the boiling point of a larger sample of the liquid.

- Apparatus: A round-bottom flask, a heating mantle, a distillation head with a thermometer, a condenser, and a receiving flask.[3]
- Procedure:
  - Place a sample of **3,4-Dimethoxystyrene** in the round-bottom flask, adding a few boiling chips to ensure smooth boiling.[3]
  - Assemble the distillation apparatus, ensuring all joints are securely sealed.
  - Initiate the flow of cooling water through the condenser.

- Gradually heat the sample using the heating mantle.
- The temperature will rise and then stabilize as the liquid begins to boil and the vapor condenses.
- Record the stable temperature reading on the thermometer as the boiling point. Note the atmospheric pressure or the pressure within the system if performing a vacuum distillation.

#### 2.1.2. Thiele Tube Method

This micro-method is ideal for small quantities of the substance.

- Apparatus: A Thiele tube, a thermometer, a capillary tube (sealed at one end), a small test tube (fusion tube), and a heat source (e.g., Bunsen burner or oil bath).
- Procedure:
  - Place a small amount of **3,4-Dimethoxystyrene** into the small test tube.
  - Invert the sealed capillary tube and place it inside the test tube with the open end submerged in the liquid.
  - Attach the test tube to the thermometer and place the assembly in the Thiele tube containing a high-boiling point liquid (e.g., mineral oil).
  - Gently heat the side arm of the Thiele tube.<sup>[8]</sup>
  - As the temperature increases, a stream of bubbles will emerge from the open end of the capillary tube.
  - Cease heating and observe the sample as it cools.
  - The boiling point is the temperature at which the liquid just begins to enter the capillary tube.<sup>[8]</sup>

## Determination of Density

Density is the mass of a substance per unit volume.[10] The density of a liquid is typically measured using a pycnometer or by the displacement method.

### 2.2.1. Pycnometer Method

A pycnometer is a flask with a specific, accurately known volume.

- Apparatus: A pycnometer, an analytical balance, and a constant-temperature water bath.[3]
- Procedure:
  - Thoroughly clean and dry the pycnometer and weigh it accurately.
  - Fill the pycnometer with **3,4-Dimethoxystyrene**, ensuring no air bubbles are present.
  - Insert the stopper and allow any excess liquid to exit through the capillary.
  - Place the pycnometer in a constant-temperature water bath to bring the liquid to the desired temperature (e.g., 25 °C).
  - Remove the pycnometer from the bath, wipe it dry, and weigh it.
  - The mass of the liquid is the difference between the mass of the filled and empty pycnometer.
  - The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer.

### 2.2.2. Water Displacement Method

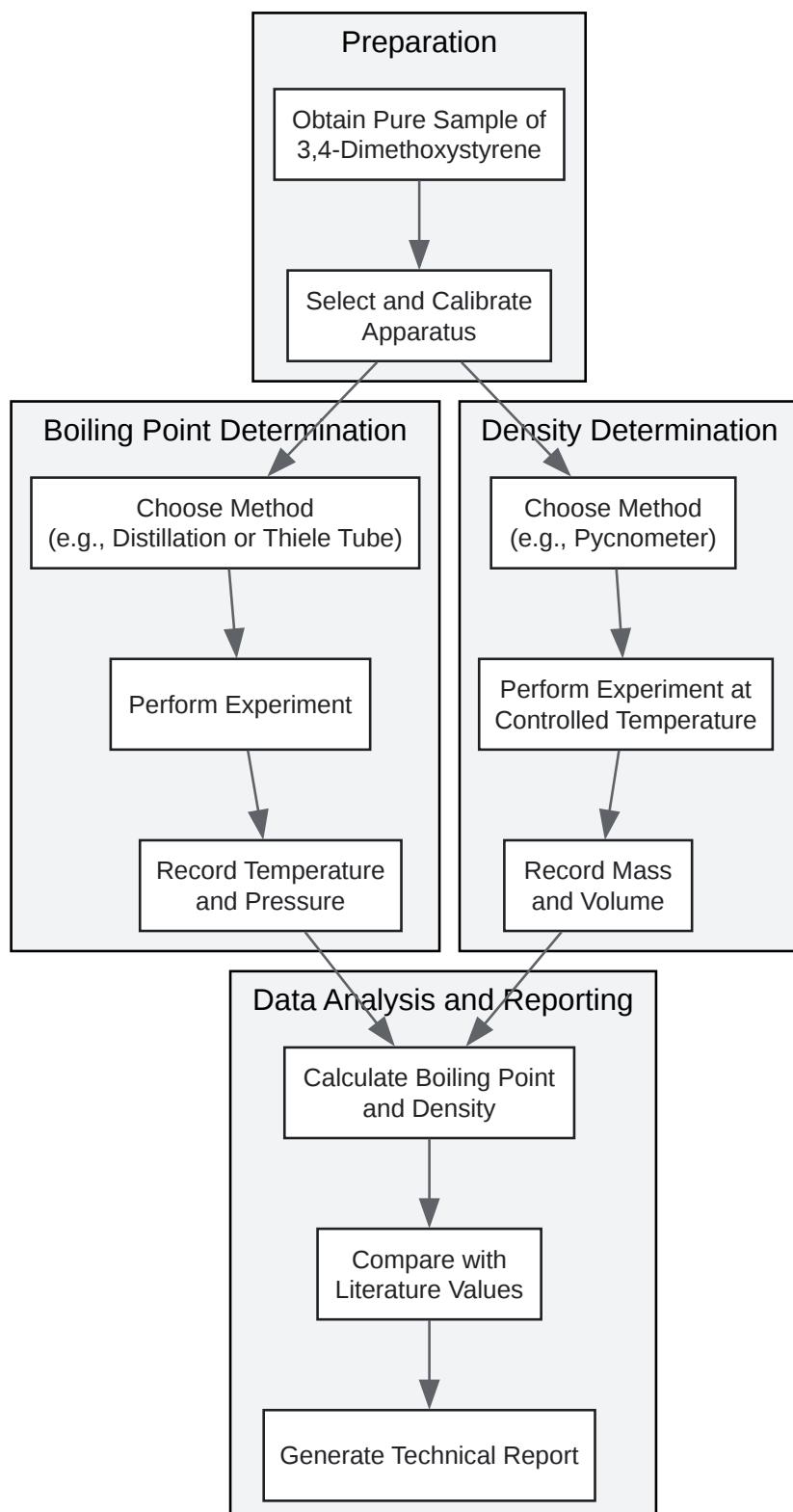
This method is generally less precise for liquids but can be adapted. A more common approach for liquids is to use a graduated cylinder and a balance.

- Apparatus: A graduated cylinder and an analytical balance.
- Procedure:
  - Weigh an empty, dry graduated cylinder.

- Add a known volume of **3,4-Dimethoxystyrene** to the graduated cylinder and record the volume accurately, reading from the bottom of the meniscus.
- Weigh the graduated cylinder containing the liquid.
- The mass of the liquid is the difference between the two weighings.
- Calculate the density by dividing the mass of the liquid by the measured volume.

## Workflow and Process Visualization

The determination of the physical properties of a liquid organic compound follows a logical sequence of steps to ensure accuracy and reproducibility. The following diagram illustrates a generalized workflow for this process.

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Workflow for Physical Property Determination

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